

A Comprehensive Technical Review of Methyl Melissate

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Compound of Interest

Compound Name: Methyl melissate

Cat. No.: B164358

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Introduction

Methyl melissate, also known as methyl triacontanoate, is a long-chain fatty acid methyl ester with the chemical formula $C_{31}H_{62}O_2$.^[1] It is a naturally occurring compound found in various plant waxes and beeswax.^[2] As a saturated fatty acid ester, it is characterized by a long aliphatic tail, which imparts significant lipophilicity to the molecule. This technical guide provides a comprehensive review of the current research on **methyl melissate**, including its physicochemical properties, natural sources, and potential biological activities. The guide also details relevant experimental protocols for its extraction, isolation, and biological evaluation, and presents a logical workflow for future research in the form of a Graphviz diagram. While research directly focused on **methyl melissate** is limited, this guide also incorporates contextual data from related long-chain fatty acid esters to provide a broader perspective for drug discovery and development.

Physicochemical Properties of Methyl Melissate

A clear understanding of the physicochemical properties of **methyl melissate** is fundamental for its handling, formulation, and interpretation of biological data. The available data is summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C31H62O2	[1][3]
Molecular Weight	466.84 g/mol	[1][3]
CAS Number	629-83-4	[1][3]
Appearance	White to almost white powder or crystal; Beige powder	[1][3]
Melting Point	70 - 74 °C (158 - 165.2 °F)	[3][4]
Boiling Point	Not available	[4]
Solubility	Insoluble in water; Soluble in non-polar organic solvents like hexane, benzene, and chloroform.[2] Partly miscible with water.[4]	[2][4]
Vapor Pressure	Negligible	[4]
log Kow (Octanol-Water Partition Coefficient)	10-15 (estimated for Group A substances)	[4]
IUPAC Name	methyl triacontanoate	[1]
Synonyms	Methyl triacontanoate, Melissic acid methyl ester, n-Triacontanoic acid methyl ester	[1][3]

Natural Occurrence and Isolation

Methyl melissate has been identified as a component of various natural sources, particularly in plant epicuticular waxes and sediments. Its presence is often used as a biomarker for terrestrial plant input in environmental samples.[5]

Natural Sources:

- Plants: **Methyl melissate** has been isolated from plants such as *Symplocos racemosa*, *Costus speciosus*, and *Citrus sinensis*. [5] It is a constituent of the waxes of many higher

plants.

- **Environmental Samples:** It has been detected in atmospheric aerosols (PM2.5), where its presence is linked to biomass burning and vegetation wax.^[5] It is also found in soils, such as Chernozemic soils, resulting from the decomposition of plant matter.^[5] Furthermore, it has been identified in river and lake sediments.^[5]

Biological Activity and Therapeutic Potential

Direct research on the biological activities of pure **methyl melissate** is currently limited.

However, the broader class of long-chain fatty acids and their esters are known to possess a range of biological effects. It is plausible that **methyl melissate** shares some of these properties.

Context from Related Compounds:

- **Anti-inflammatory Activity:** Fatty acid methyl esters have been investigated for their anti-inflammatory properties. While no specific data exists for **methyl melissate**, other fatty acid methyl esters have shown potential in this area.
- **Antimicrobial Activity:** Long-chain fatty acids and their esters can exhibit antimicrobial activity by disrupting the cell membranes of bacteria and fungi.
- **Cytotoxic Activity:** Some long-chain fatty acid esters have been evaluated for their cytotoxic effects against cancer cell lines.

Due to the lack of specific data for **methyl melissate**, the following table presents a summary of biological activities observed for various fatty acid methyl esters to provide a contextual framework for future research.

Biological Activity	Compound/Extract	Assay	Results	Source(s)
Cytotoxicity	Isomeric acylated benzoquinones with tridecyl substituents	MTT assay against HL-60, SK-MEL, KB, BT-549, and SK-OV-3 carcinomas	IC50 values <1.1-4.2 microg/mL	[6]
Antioxidant	Isomeric acylated benzoquinones with tridecyl substituents	Not specified	Prominent antioxidant effect	[6]

Experimental Protocols

Detailed and standardized experimental protocols are crucial for the reliable investigation of **methyl melissate**'s properties and biological activities.

Extraction and Isolation of Fatty Acid Methyl Esters from Plant Material

This protocol describes a general method for the extraction and isolation of fatty acid methyl esters (FAMES), including **methyl melissate**, from plant tissues.

- **Sample Preparation:** Fresh or dried plant material is ground into a fine powder to increase the surface area for extraction.
- **Solvent Extraction:** The powdered plant material is subjected to solvent extraction, typically using a non-polar solvent like hexane or a Soxhlet apparatus for exhaustive extraction.
- **Transesterification:** The lipid extract is then transesterified to convert fatty acids and triglycerides into their corresponding methyl esters. A common method involves heating the extract with methanol and a catalyst (e.g., sulfuric acid or sodium methoxide). A one-step method involves heating the fresh tissue with a reagent containing methanol, heptane, benzene, 2,2-dimethoxypropane, and H₂SO₄. [7]

- **Purification:** The resulting FAMES are then purified. This can be achieved by liquid-liquid extraction, followed by column chromatography on silica gel to separate different classes of lipids and obtain pure FAMES.
- **Analysis:** The purified FAME fraction is analyzed by Gas Chromatography-Mass Spectrometry (GC-MS) to identify and quantify individual FAMES, including **methyl melissate**.^[5] Nuclear Magnetic Resonance (NMR) spectroscopy can be used for structural confirmation.^[5]^[8]

In Vitro Biological Assays

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability, proliferation, and cytotoxicity.^[9]^[10]

- **Cell Seeding:** Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of **methyl melissate** (dissolved in a suitable solvent like DMSO) for a specific duration (e.g., 24, 48, or 72 hours). Include a vehicle control (solvent only) and a positive control (a known cytotoxic agent).
- **MTT Addition:** Add MTT solution to each well and incubate for 2-4 hours. During this time, mitochondrial dehydrogenases in viable cells reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** Add a solubilization solution (e.g., DMSO or a specialized reagent) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the solubilized formazan at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. The IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth) can be determined by plotting a dose-response curve.

Protein denaturation is a well-documented cause of inflammation. This assay assesses the ability of a compound to inhibit protein (egg albumin) denaturation.[\[11\]](#)[\[12\]](#)

- **Reaction Mixture Preparation:** Prepare a reaction mixture containing egg albumin, phosphate-buffered saline (pH 6.4), and various concentrations of **methyl melissate**. A standard anti-inflammatory drug (e.g., diclofenac sodium) is used as a positive control.
- **Incubation:** Incubate the reaction mixtures at 37°C for 15 minutes.
- **Heat-induced Denaturation:** Induce denaturation by heating the mixtures at 70°C in a water bath for 5 minutes.
- **Absorbance Measurement:** After cooling, measure the turbidity of the solutions at 660 nm using a spectrophotometer.
- **Data Analysis:** Calculate the percentage inhibition of protein denaturation using the formula:
$$\% \text{ Inhibition} = \frac{[\text{Absorbance of Control} - \text{Absorbance of Sample}]}{\text{Absorbance of Control}} \times 100$$

The IC50 value can be determined from a dose-response curve.

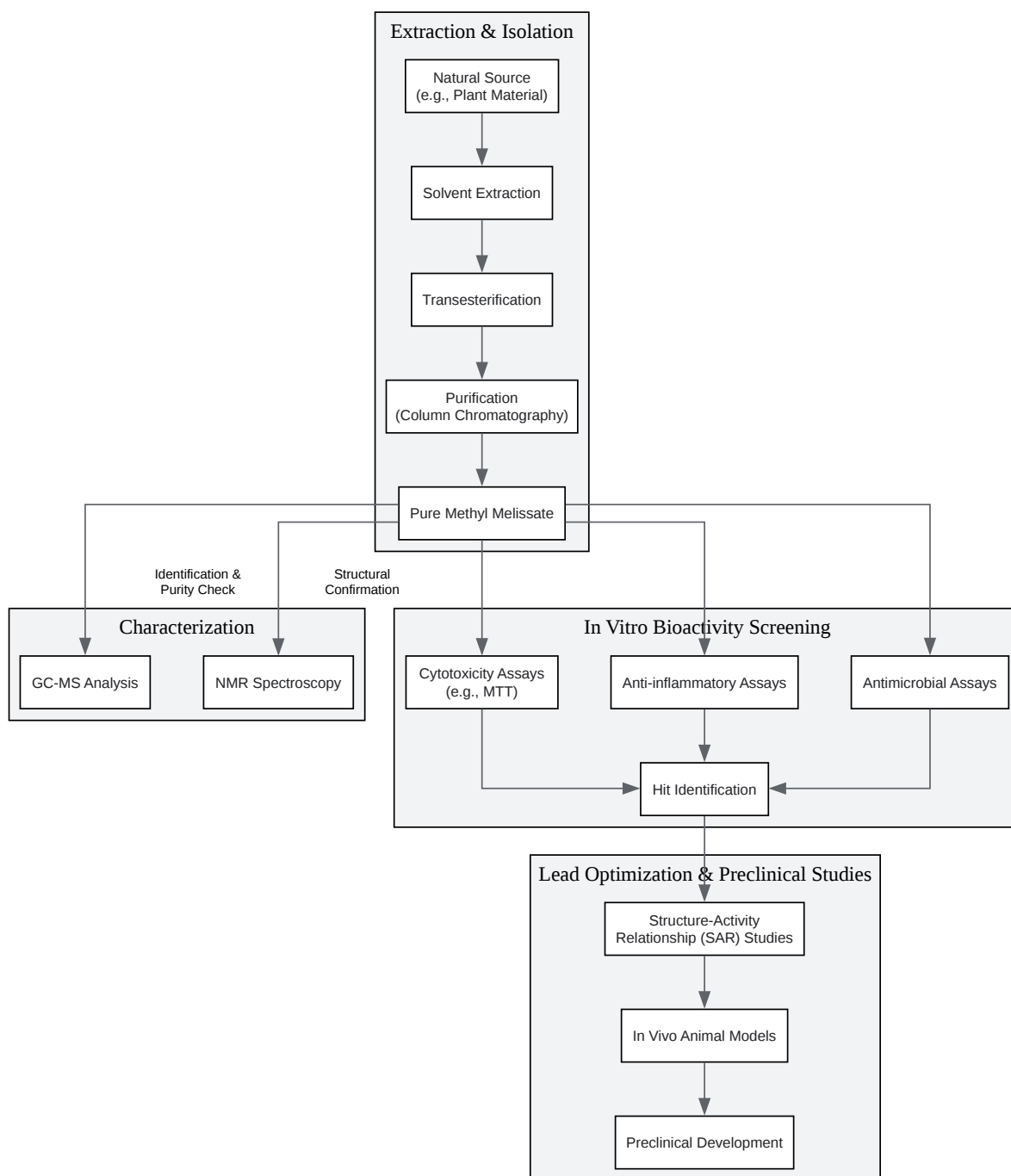
This method is used to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent, which is the lowest concentration that inhibits the visible growth of a microorganism.[\[13\]](#)

- **Preparation of Bacterial Inoculum:** Prepare a standardized suspension of the test bacterium in a suitable broth medium (e.g., Mueller-Hinton Broth).
- **Serial Dilution of Compound:** Perform a serial two-fold dilution of **methyl melissate** in a 96-well microtiter plate containing broth.
- **Inoculation:** Inoculate each well with the standardized bacterial suspension. Include a growth control (no compound) and a sterility control (no bacteria).
- **Incubation:** Incubate the plate at 37°C for 18-24 hours.
- **MIC Determination:** The MIC is determined as the lowest concentration of **methyl melissate** at which no visible bacterial growth (turbidity) is observed.

Visualizations

Experimental Workflow for Bioactivity Screening of Methyl Melissate

The following diagram illustrates a general workflow for the investigation of the biological activities of **methyl melissate**, from its source to the identification of potential therapeutic leads.

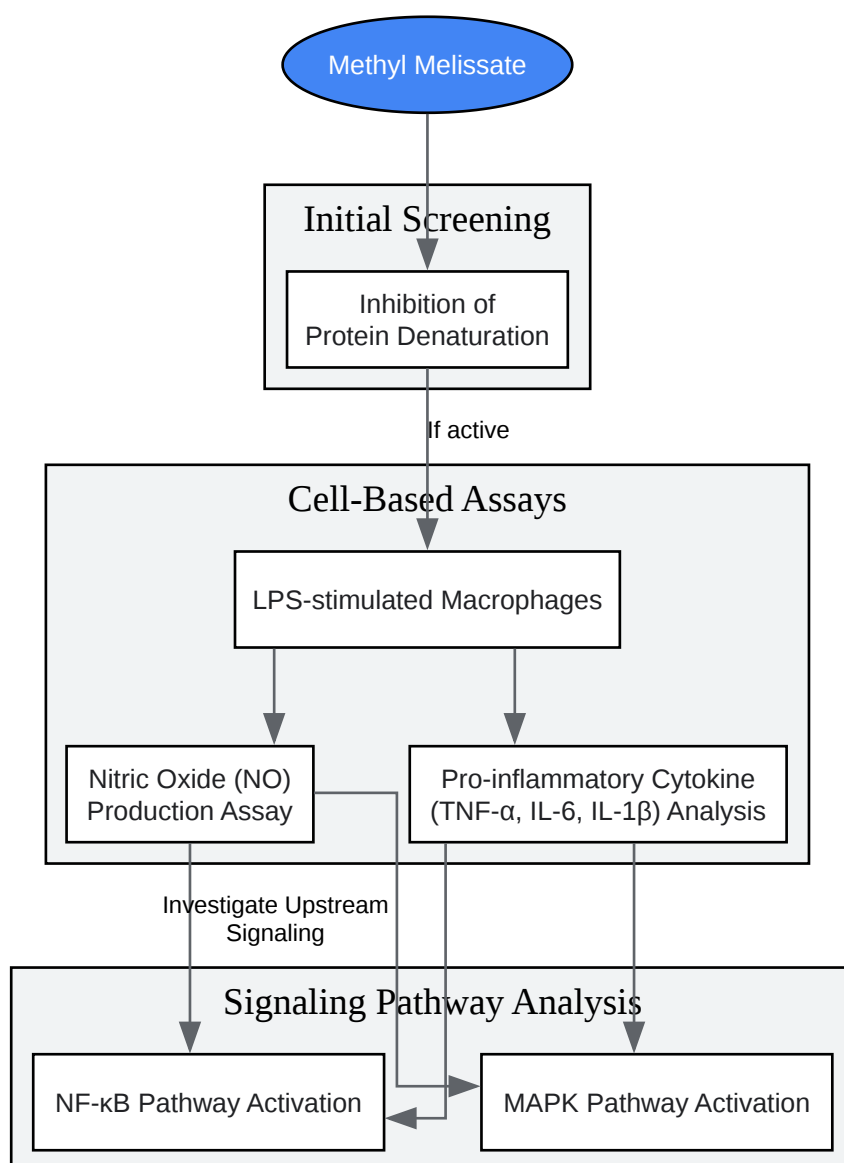


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Caption: A generalized workflow for the discovery and development of bioactive compounds from natural sources.

Logical Relationship for Investigating Anti-inflammatory Potential

This diagram outlines the logical steps to investigate the potential anti-inflammatory mechanism of action of **methyl melissate**.



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References

- 1. Methyl triacontanate | C₃₁H₆₂O₂ | CID 12400 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. chemimpex.com [chemimpex.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. Methyl melissate | 629-83-4 | Benchchem [benchchem.com]
- 6. youtube.com [youtube.com]
- 7. One-step lipid extraction and fatty acid methyl esters preparation from fresh plant tissues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Natural abundance 2H-ERETIC-NMR authentication of the origin of methyl salicylate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 10. merckmillipore.com [merckmillipore.com]
- 11. ijpsjournal.com [ijpsjournal.com]
- 12. medwinpublishers.com [medwinpublishers.com]
- 13. protocols.io [protocols.io]
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